

Step-by-Step Guide for Valiglurax Administration in Rats

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Compound of Interest

Compound Name: Valiglurax

Cat. No.: B15616429

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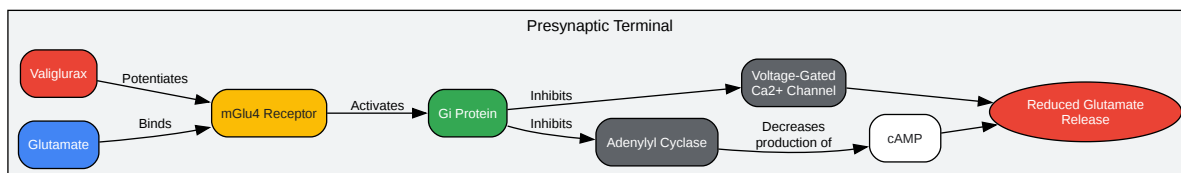
Application Notes and Protocols for Researchers and Drug Development Professionals

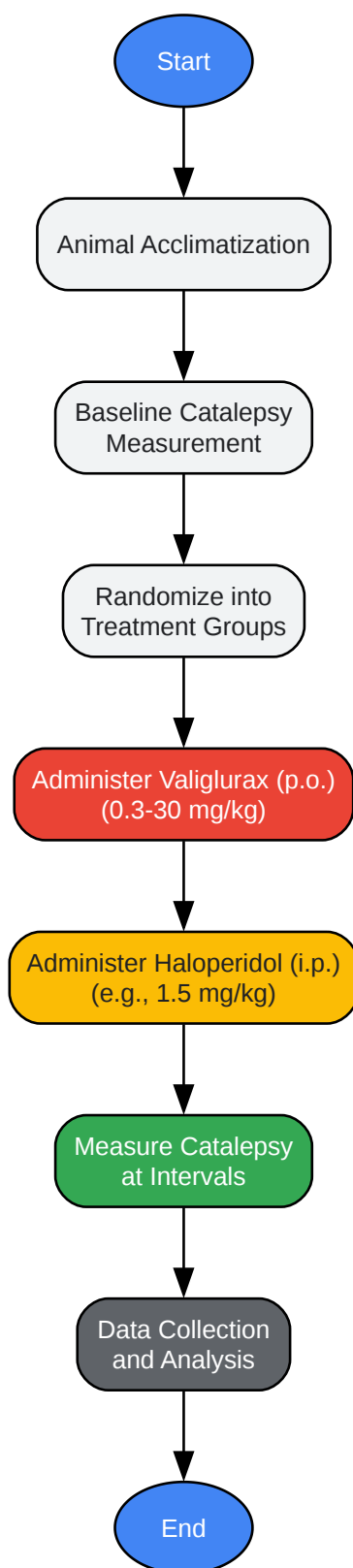
This document provides a comprehensive guide for the administration of **Valiglurax** (VU0652957) in rats for preclinical research settings. **Valiglurax** is a potent, selective, and orally bioavailable positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGlu4).[1][2][3][4][5] It has been evaluated as a preclinical candidate for the treatment of Parkinson's disease.[1][4]

Mechanism of Action

Valiglurax acts as a positive allosteric modulator of the mGlu4 receptor.[1][3] This means it does not activate the receptor directly but enhances the receptor's response to the endogenous ligand, glutamate. The potentiation of mGlu4 signaling is believed to have therapeutic effects in conditions such as Parkinson's disease.[1] **Valiglurax** has shown high selectivity for mGlu4 over other mGlu receptor subtypes.[1]

Signaling Pathway of Valiglurax (mGlu4 PAM)





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References

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